An In-Depth Technical Guide to the Applications of Stable Isotope-Labeled Histidine

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Compound of Interest

Compound Name:	*L-HISTIDINE:HCL:H2O (<5% D) (RING-2-13C)*
Cat. No.:	*B1580087*

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Introduction: The Unique Role of Histidine and the Power of Isotopic Labeling

Histidine is a uniquely versatile amino acid, playing critical roles in protein structure and function.[1] Its imidazole side chain, with a pKa near physiological pH, allows it to act as both a proton donor and acceptor, making it a key player in enzyme catalysis, metal ion coordination, and the modulation of protein-protein interactions.[1][2] The ability to exist in neutral (τ and π tautomers) and positively charged states is fundamental to its diverse functional capabilities.[3][4]

Stable isotope labeling, the substitution of an atom with its non-radioactive, heavier isotope (e.g., ^{13}C for ^{12}C, ^{15}N for ^{14}N, or ^{2}H (deuterium) for ^{1}H), provides a powerful lens through which to study these intricate biological processes.[5][6] These labeled molecules are chemically identical to their natural counterparts but possess a distinct mass, allowing them to be traced and quantified using techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[7] This guide delves into the core applications of stable isotope-labeled

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histidine, offering technical insights and methodologies for researchers in the life sciences and drug development.

Elucidating Protein Structure and Dynamics with NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a cornerstone technique for determining the three-dimensional structure and dynamics of proteins at an atomic level.[1][5] The incorporation of stable isotopes like ^{13}C and ^{15}N into histidine is essential for these studies, enhancing the sensitivity and resolution of NMR experiments.[5][8]

Key Applications in NMR:

- Probing Enzyme Active Sites: The imidazole ring of histidine is frequently found in the active sites of enzymes, where it participates directly in catalytic mechanisms.[2] ^{13}C and ^{15}N labeling of histidine allows researchers to monitor changes in the chemical environment of the imidazole ring upon substrate binding or during the catalytic cycle. These changes are reflected in the chemical shifts of the labeled nuclei, providing invaluable information about the protonation state, tautomeric form, and hydrogen bonding interactions of the histidine residue.[3][4][9]

- Characterizing Protein-Ligand Interactions: By observing the chemical shift perturbations of labeled histidine residues upon the addition of a ligand (e.g., a drug candidate), scientists can map the binding site and gain insights into the mode of interaction. This is a critical step in structure-based drug design.

- Investigating Protein Folding and Stability: The protonation state of histidine residues can significantly influence protein stability. NMR studies using labeled histidine can determine site-specific pKa values, revealing how changes in pH affect the folding and conformational stability of a protein.

Experimental Protocol: Uniform $^{13}C/^{15}N$ Labeling of a Protein for NMR Analysis

This protocol outlines the general steps for producing a uniformly labeled protein in E. coli.

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- Transformation: Transform a suitable E. coli expression strain (e.g., BL21(DE3)) with a plasmid containing the gene of interest.
- Starter Culture: Inoculate a small volume of standard LB medium with a single colony and grow overnight at 37°C.
- Minimal Medium Growth: The next day, pellet the cells from the starter culture and resuspend them in M9 minimal medium. Use this to inoculate a larger volume of M9 medium containing $^{15}NH_4Cl$ as the sole nitrogen source and [U-^{13}C]-glucose as the sole carbon source.
- Induction: Grow the culture at 37°C with shaking until it reaches an optical density (OD_{600}) of 0.6-0.8. Induce protein expression by adding IPTG (isopropyl β-D-1-thiogalactopyranoside) to a final concentration of 0.5-1 mM.
- Expression: Reduce the temperature to 18-25°C and continue to grow the culture for another 12-16 hours.
- Harvesting and Lysis: Harvest the cells by centrifugation. Resuspend the cell pellet in a suitable lysis buffer and lyse the cells using sonication or a French press.
- Purification: Purify the labeled protein using standard chromatography techniques (e.g., affinity chromatography, ion exchange, size exclusion).
- NMR Sample Preparation: Exchange the purified protein into a suitable NMR buffer using dialysis or a desalting column. Concentrate the protein to the desired concentration for NMR analysis.

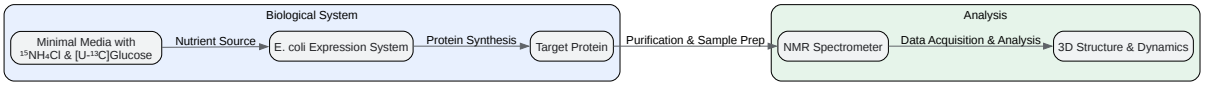
Data Presentation: Typical Chemical Shift Ranges for Histidine Imidazole Ring Nuclei

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Nucleus	Protonated (Cationic)	Neutral (τ-tautomer)	Neutral (π-tautomer)
^{15}Nδ1	~178 ppm	~170 ppm	~250 ppm
^{15}Nε2	~174 ppm	~250 ppm	~170 ppm
^{13}Cγ	Sensitive to tautomeric state	Varies	Varies
^{13}Cδ2	Sensitive to tautomeric state	Varies	Varies
^{13}Cε1	Sensitive to H-bonding	Varies	Varies

Note: Chemical shifts are highly sensitive to the local environment. The values presented are approximate.

Visualization: Logic of Isotope Labeling for NMR



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Caption: Workflow for producing and analyzing a stable isotope-labeled protein by NMR.

Quantitative Proteomics with SILAC

Stable Isotope Labeling with Amino Acids in Cell Culture (SILAC) is a powerful and widely used metabolic labeling strategy for quantitative proteomics.[10][11][12] The technique relies on the in vivo incorporation of "heavy" stable isotope-labeled amino acids into the entire proteome of cultured cells.[10][13] By comparing the mass spectra of "heavy" labeled proteins with their

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"light" (unlabeled) counterparts, researchers can accurately quantify differences in protein abundance between different cell populations.[11][14]

While arginine and lysine are the most commonly used amino acids in SILAC, labeled histidine can be employed for specific applications, particularly when studying proteins with a high histidine content or when investigating post-translational modifications on histidine residues.

Core Applications of Histidine-based SILAC:

- Differential Protein Expression Analysis: Compare protein abundance between control and treated cells (e.g., drug-treated vs. vehicle-treated).[11]
- Protein-Protein Interaction Studies: Identify interaction partners of a bait protein through co-immunoprecipitation followed by mass spectrometry. Interacting partners will show a "heavy" to "light" ratio similar to the bait protein.[11]
- Analysis of Post-Translational Modifications (PTMs): Quantify changes in the levels of histidine phosphorylation or other PTMs in response to cellular stimuli.
- Protein Turnover Studies: Pulse-chase experiments using heavy histidine can be used to measure the rates of protein synthesis and degradation.[15][16]

Experimental Protocol: A General SILAC Workflow

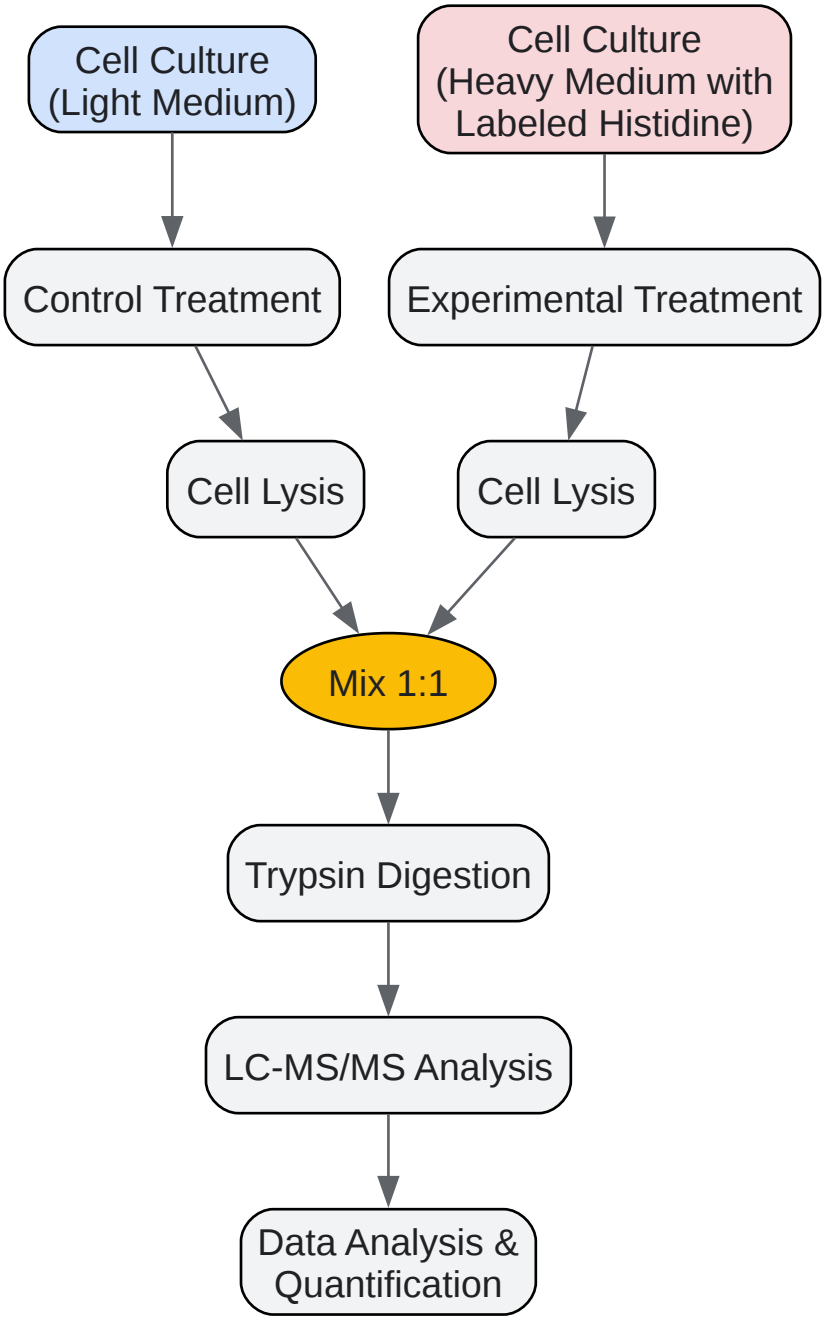
- Cell Culture: Grow two populations of cells in parallel. One population is cultured in standard "light" medium, while the other is grown in "heavy" medium, where the normal histidine has been replaced with a stable isotope-labeled version (e.g., L-Histidine ($^{13}C_6$, $^{15}N_3$)). Ensure at least 5-6 cell doublings for complete incorporation of the heavy amino acid.[11]
- Experimental Treatment: Apply the desired experimental condition to one of the cell populations (e.g., treat the "heavy" labeled cells with a drug and the "light" cells with a vehicle).
- Cell Lysis and Protein Extraction: Harvest both cell populations and lyse them to extract the proteins.
- Sample Mixing: Combine equal amounts of protein from the "light" and "heavy" cell lysates. [11]

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- Protein Digestion: Digest the combined protein mixture into smaller peptides using an enzyme such as trypsin.
- LC-MS/MS Analysis: Analyze the resulting peptide mixture using liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis: The mass spectrometer will detect pairs of peptides that are chemically identical but differ in mass due to the incorporated stable isotopes. The ratio of the peak intensities for the heavy and light peptide pairs directly reflects the relative abundance of the protein in the two cell populations.

Visualization: SILAC Experimental Workflow

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Caption: A typical experimental workflow for SILAC-based quantitative proteomics.

Metabolic Flux Analysis

Metabolic flux analysis (MFA) uses stable isotope tracers to map the flow of atoms through metabolic pathways.[17][18][19] By supplying cells or organisms with a substrate labeled with a stable isotope, such as ^{13}C-labeled histidine, researchers can track the incorporation of the

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label into downstream metabolites.[18][20] This provides a dynamic picture of metabolic activity and allows for the quantification of metabolic rates.[21][19]

Key Applications in MFA:

- Mapping Metabolic Pathways: Tracing the fate of labeled histidine can help to elucidate novel metabolic pathways or confirm the activity of known ones.
- Quantifying Metabolic Fluxes: MFA can be used to determine the rates of various metabolic reactions, providing a quantitative understanding of cellular metabolism.[22]
- Investigating Disease Metabolism: This technique is valuable for studying how metabolic pathways are altered in diseases such as cancer or inborn errors of metabolism.[17]

Experimental Protocol: General Steps for a ^{13}C-Histidine Tracing Experiment

- Cell Culture/Animal Model: Prepare the biological system for the experiment. For cell culture, this involves growing cells to a desired confluency. For animal studies, this may involve an acclimatization period.
- Tracer Administration: Introduce the ^{13}C-labeled histidine to the system. In cell culture, this is done by replacing the standard medium with a medium containing the labeled amino acid. In animal models, the tracer can be administered through diet, injection, or infusion.[19]
- Time-Course Sampling: Collect samples at various time points after the introduction of the tracer.[19]
- Metabolite Extraction: Quench metabolic activity rapidly and extract the metabolites from the collected samples.
- LC-MS or GC-MS Analysis: Analyze the extracted metabolites using a mass spectrometer coupled with either liquid or gas chromatography to separate and identify the different metabolites.
- Isotopologue Distribution Analysis: Determine the mass distribution of the metabolites to see how many ^{13}C atoms have been incorporated from the labeled histidine.

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- Flux Calculation: Use computational models to calculate the metabolic fluxes based on the isotopologue distribution data.

Drug Metabolism and Pharmacokinetic (DMPK) Studies

Deuterium-labeled compounds, including deuterated histidine, are increasingly used in drug discovery and development to study the metabolic fate and pharmacokinetic properties of drug candidates.[23][24][25][26]

The Deuterium Kinetic Isotope Effect (KIE)

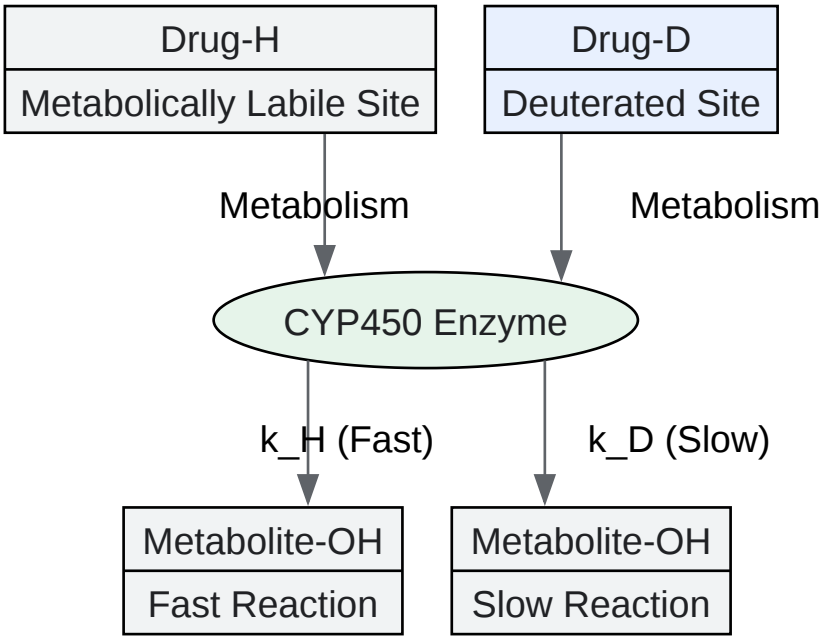
The C-D bond is stronger than the C-H bond.[23] Consequently, enzymatic reactions that involve the cleavage of a C-H bond as the rate-determining step will proceed more slowly if that hydrogen is replaced with deuterium.[23] This phenomenon, known as the deuterium kinetic isotope effect (KIE), can be strategically employed to improve a drug's metabolic profile.[23][26][27]

Applications of Deuterated Histidine in DMPK:

- Metabolic Stability Enhancement: By replacing hydrogen atoms at metabolically labile positions on a drug molecule with deuterium, the rate of metabolism can be slowed down.[23] This can lead to:
  - Increased drug half-life: The drug remains in the body for a longer duration.[23]
  - Increased systemic exposure (AUC): A higher concentration of the drug is available to exert its therapeutic effect.[23]
  - Reduced formation of toxic metabolites: Slowing down metabolism can decrease the production of harmful byproducts.[23][28]
- Histidine Hydrogen-Deuterium Exchange (HDX): This technique probes changes in protein stability and conformation. In the context of drug discovery, His-HDX can be used to identify drug targets by detecting changes in protein stability upon drug binding.[29] The workflow involves incubating cell lysates with a drug in heavy water (D_2O) and then analyzing the rate of deuterium incorporation into histidine-containing peptides by LC-MS/MS.[29]

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Visualization: The Kinetic Isotope Effect in Drug Metabolism



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Caption: Deuteration at a metabolic hotspot slows enzymatic breakdown (k_D < k_H).

Conclusion

Stable isotope-labeled histidine is an indispensable tool in modern life sciences and drug development. Its applications, ranging from the detailed structural analysis of proteins by NMR to the quantitative assessment of proteome-wide changes and the intricate tracing of metabolic pathways, provide researchers with unparalleled insights into complex biological systems. The strategic use of deuterated histidine in DMPK studies further highlights its value in optimizing the therapeutic properties of drug candidates. As analytical technologies continue to advance, the applications of stable isotope-labeled histidine are set to expand, promising even more sophisticated investigations into the fundamental processes of life.[7]

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